

# Calyxamine B IUPAC name and CAS number

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## Compound of Interest

Compound Name: Calyxamine B

Cat. No.: B177988

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## Calyxamine B: Identifier Information

IUPAC Name: 1-(2,2,6,6-tetramethylpiperidin-4-ylidene)propan-2-one[1]

CAS Number: 150710-72-8[2][3]

## In-depth Technical Guide on Calyxamine B

Currently, there is a notable scarcity of publicly available scientific literature detailing the biological activities, experimental protocols, and specific signaling pathways associated with **Calyxamine B**. While the compound has been identified and its basic chemical information is documented, extensive research into its pharmacological and biological effects appears to be limited or not widely published.

Initial searches indicate that **Calyxamine B** has been reported in the marine sponge *Calyx podatypa*. However, these reports do not extend to in-depth studies of its mechanism of action, quantitative data on its effects, or detailed experimental procedures.

Due to the lack of available data, this guide cannot provide the requested summaries of quantitative data, detailed experimental protocols, or diagrams of signaling pathways at this time. The following sections represent the foundational information that is publicly accessible.

## Chemical and Physical Properties

Property	Value
Molecular Formula	C12H21NO
Molecular Weight	195.30 g/mol
Exact Mass	195.162314293 Da

This data is computationally generated and sourced from PubChem.[1]

## Experimental Protocols

Detailed experimental protocols for the isolation, synthesis, or biological evaluation of **Calyxamine B** are not readily available in the public domain. Further research would be required to develop and validate such protocols.

## Signaling Pathways and Logical Relationships

Information regarding the signaling pathways modulated by **Calyxamine B** is not currently available in published literature. Therefore, the creation of a Graphviz diagram illustrating its mechanism of action is not feasible.

As a placeholder for the requested visualization, a basic logical workflow for future investigation of a novel compound like **Calyxamine B** is provided below.



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Caption: A generalized workflow for natural product drug discovery and development.

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## References

- 1. Calyxamine B | C<sub>12</sub>H<sub>21</sub>NO | CID 10703017 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Antigen and helper T lymphocytes activate B lymphocytes by distinct signaling pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [Calyxamine B IUPAC name and CAS number]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b177988#calyxamine-b-iupac-name-and-cas-number]

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